

# Essential Safety and Logistical Information for Handling Trihexylamine

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of chemical compounds is paramount. This document provides essential procedural guidance for the safe use and disposal of **Trihexylamine** (CAS No. 102-86-3).

## **Chemical and Physical Properties**

**Trihexylamine** is a colorless to pale yellow liquid with a characteristic amine odor.[1] It is classified as a tertiary amine and is utilized in various chemical synthesis processes, including as a solvent and a surfactant.[1][2] Understanding its properties is the first step in safe handling.



| Property          | Value                           | Source |
|-------------------|---------------------------------|--------|
| Molecular Formula | C18H39N                         | [3][4] |
| Molecular Weight  | 269.51 g/mol                    | [2][4] |
| Appearance        | Colorless to pale yellow liquid | [1]    |
| Odor              | Amine-like                      | [4]    |
| Boiling Point     | 150 - 159 °C (at 12 mmHg)       | [4][5] |
| Flash Point       | 113 °C (235.4 °F) - closed cup  | [6]    |
| Density           | 0.794 g/mL at 25 °C             | [5]    |
| Vapor Pressure    | <1 mmHg at 20 °C                | [5]    |
| Vapor Density     | 9.3 (vs air)                    | [5][6] |
| Water Solubility  | Slightly miscible               | [5]    |

# Hazard Identification and Personal Protective Equipment (PPE)

**Trihexylamine** presents several health and environmental hazards. Adherence to recommended PPE is critical to mitigate risks.

#### **GHS Hazard Statements:**

- H302: Harmful if swallowed.[3][7]
- H315: Causes skin irritation.[3][7]
- H317: May cause an allergic skin reaction.[3]
- H319: Causes serious eye irritation.[3][7]
- H335: May cause respiratory irritation.[3]
- H411: Toxic to aquatic life with long-lasting effects.[4][7]



Recommended Personal Protective Equipment (PPE):

| PPE Category            | Specification   | Rationale  |
|-------------------------|---|--|
| Eye/Face Protection     | Wear chemical safety goggles or glasses with side shields conforming to EN166 (EU) or NIOSH (US) standards.[8][9] A face shield may be required if there is a splash hazard.[10]  | Protects against splashes that can cause serious eye irritation.[3][7] |
| Skin Protection         | Wear chemical-resistant gloves (e.g., Natural rubber, Neoprene) and protective clothing to prevent skin exposure.[4][8][11]   | Prevents skin irritation and potential allergic reactions.[3]          |
| Respiratory Protection  | Use a NIOSH/MSHA or European Standard approved respirator if ventilation is inadequate, exposure limits are exceeded, or irritation is experienced.[4][8][11] Recommended filter types include Particulates filter (EN 143) and Ammonia/organic ammonia derivatives filter Type K Green (EN14387).[4] | Protects against respiratory tract irritation.[3]                      |
| General Body Protection | A lab coat should be worn and buttoned.[10] Wear closed-toe shoes and long pants.[10]   | Provides an additional layer of protection against accidental spills.  |

## **Operational Plan: Safe Handling Protocol**

This step-by-step guide outlines the procedural workflow for handling **Trihexylamine** in a laboratory setting.

1. Preparation and Engineering Controls:

### Safety Operating Guide





- Ventilation: Always handle **Trihexylamine** in a well-ventilated area, preferably within a chemical fume hood.[4][8][9]
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible and in close proximity to the workstation.[11]
- Review SDS: Before starting any work, thoroughly read and understand the Safety Data Sheet (SDS) for Trihexylamine.[12]
- 2. Donning Personal Protective Equipment (PPE):
- Put on all required PPE as specified in the table above before entering the handling area.
- Inspect gloves for any signs of degradation or puncture before use.[10]
- 3. Handling and Use:
- Avoid contact with skin, eyes, and clothing.[13]
- Do not breathe vapors or mist.[13]
- Use non-sparking tools and ground all equipment when handling large quantities to prevent electrostatic discharge.[9][13]
- Keep the container tightly closed when not in use.[4][8][9]
- Do not eat, drink, or smoke in the work area.[4][8][12]
- 4. Storage:
- Store in a dry, cool, and well-ventilated place away from incompatible materials such as strong oxidizing agents and acids.[4][8][11][13]
- Keep containers tightly sealed to prevent moisture absorption as the material may be hygroscopic.[13]
- 5. Accidental Spills:



- Small Spills: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[4][11][13] Collect the material into a suitable, labeled container for disposal.
- Large Spills: Evacuate the area. Prevent the spill from entering drains or waterways.[9][11] Contain the spill and follow institutional emergency procedures.
- Ensure adequate ventilation during cleanup.
- 6. First Aid Measures:
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[4][12]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected skin area with soap and plenty of water for at least 15 minutes. If irritation persists, seek medical attention. [4][12]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek medical attention if symptoms occur.[4][12]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, give plenty of water to drink. Call a poison control center or doctor immediately.[12][14]

## **Disposal Plan**

Proper disposal of **Trihexylamine** and its containers is crucial to prevent environmental contamination.

- 1. Waste Collection:
- Collect waste **Trihexylamine** and contaminated materials (e.g., absorbent pads, used gloves) in a dedicated, properly labeled, and sealed hazardous waste container.[4][8][15]
- Do not mix with other waste streams unless compatibility is confirmed.
- 2. Disposal Procedure:





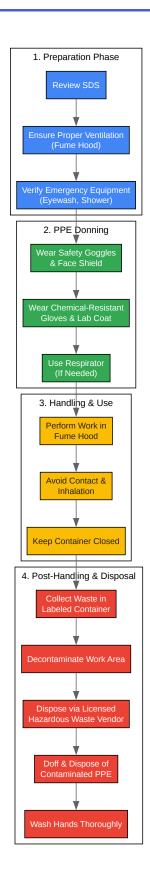


- **Trihexylamine** is considered an environmentally hazardous substance and toxic to aquatic life.[4][8][12] Do not dispose of it down the drain or in the general trash.[4][11][15]
- Disposal must be carried out by a licensed hazardous waste disposal company in accordance with all local, state, and federal regulations.[8][11][16]
- Empty containers may still retain product residue and should be treated as hazardous waste until properly decontaminated.[16]

## **Workflow Visualization**

The following diagram illustrates the standard operating procedure for safely handling **Trihexylamine**.





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Caption: Workflow for safe handling of Trihexylamine.

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